

Essential Guide to the Safe Disposal of L-Alanine-2-13C,15N

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Compound of Interest

Compound Name: **L-Alanine-2-13C,15N**

Cat. No.: **B12419846**

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This document provides comprehensive safety and logistical guidance for the proper disposal of **L-Alanine-2-13C,15N**, a stable isotope-labeled amino acid. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and compliance with standard laboratory practices.

I. Product Identification and Properties

A summary of the key quantitative data for **L-Alanine-2-13C,15N** is presented below for easy reference.

Property	Value
CAS Number	285977-86-8[1]
Molecular Formula	CH ₃ ¹³ CH(¹⁵ NH ₂)CO ₂ H
Molecular Weight	91.08 g/mol [1]
Appearance	Solid
Melting Point	314.5 °C (decomposes)
Solubility	Soluble in water[2]

II. Safety and Handling Precautions

While **L-Alanine-2-13C,15N** is not classified as a hazardous substance, adherence to good industrial hygiene and safety practices is essential.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses with side-shields.
- Hand Protection: Use compatible chemical-resistant gloves.
- Body Protection: A standard laboratory coat is recommended.

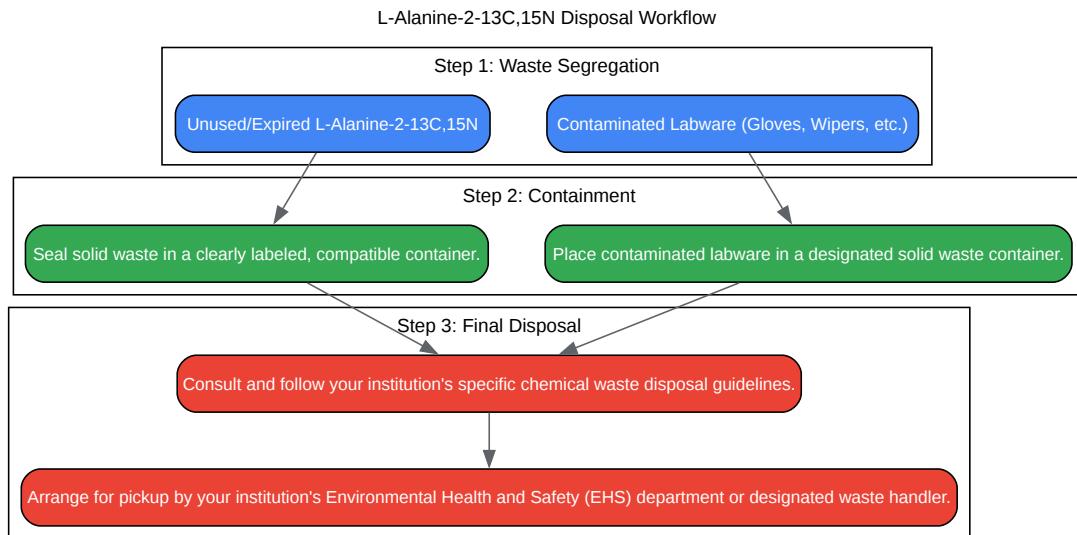
Handling:

- Avoid inhalation of dust.
- Prevent contact with skin and eyes.
- Wash hands thoroughly after handling.
- Keep away from food and drink.

III. Step-by-Step Disposal Protocol

The following protocol outlines the recommended procedure for the disposal of **L-Alanine-2-13C,15N** and associated materials. This process is designed to be straightforward and compliant with general laboratory waste management principles.

Experimental Workflow for Disposal:



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Caption: Workflow for the proper segregation, containment, and disposal of **L-Alanine-2-13C,15N** waste.

Detailed Methodologies:

- Waste Identification and Segregation:
 - Solid Waste: Collect any unused, expired, or waste **L-Alanine-2-13C,15N** powder.
 - Contaminated Materials: Gather any disposable materials that have come into direct contact with the compound, such as gloves, weighing paper, and wipers.

- Packaging and Labeling:
 - Place the solid **L-Alanine-2-13C,15N** waste into a securely sealed container made of a compatible material.
 - Clearly label the container with the full chemical name: "**L-Alanine-2-13C,15N**" and the CAS number: "285977-86-8".
 - Collect contaminated labware in a designated solid chemical waste container.
- Storage:
 - Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Final Disposal:
 - It is imperative to consult your institution's specific guidelines for chemical waste disposal.
 - Typically, non-hazardous solid chemical waste is collected by the institution's Environmental Health and Safety (EHS) department or a licensed chemical waste contractor.
 - Do not dispose of **L-Alanine-2-13C,15N** down the drain or in the regular trash unless explicitly permitted by your institution's policies.

Spill Management:

- In the event of a spill, sweep up the solid material carefully to avoid creating dust.
- Place the spilled material and any contaminated cleaning materials into a sealed container for disposal as chemical waste.
- Ventilate the area of the spill.

By adhering to these procedures, laboratory professionals can ensure the safe and responsible disposal of **L-Alanine-2-13C,15N**, fostering a secure research environment.

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References

- 1. calpaclab.com [calpaclab.com]
- 2. DL-alanine | C3H7NO2 | CID 602 - PubChem [pubchem.ncbi.nlm.nih.gov]
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